

# JWG-071 Technical Data at a Glance

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## Compound Focus: JWG-071

CAS No.: 2250323-50-1

Cat. No.: S531463

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The table below summarizes the key quantitative data for **JWG-071** from the supplier specifications.

Property	Specification
CAS Number	2250323-50-1 [1] [2] [3]
Molecular Formula	C <sub>34</sub> H <sub>44</sub> N <sub>8</sub> O <sub>3</sub> [1] [2]
Molecular Weight	612.77 g/mol [1] [2]
Purity	≥98% (HPLC) [3]
Physical Description	Light yellow to yellow (or white to beige) solid powder [1] [3]
Solubility in DMSO	~100 mg/mL (~163.2 mM) [1] or 2 mg/mL [3]
IC <sub>50</sub> (ERK5)	88 nM [1] [2] [4]
IC <sub>50</sub> (LRRK2)	109 nM [1] [2] [3]
Storage (Powder)	-20°C [1] [2] or 2-8°C [3]
Storage (Solution)	-80°C for long-term (6 months to 1 year); -20°C for short-term (1 month) [1] [2]

## JWG-071 Solution Preparation Protocols

## Stock Solution Preparation

For **in vitro** applications, DMSO is the recommended solvent for preparing high-concentration stock solutions [1] [2].

- **Typical Stock Concentration:** 2 mg/mL to 100 mg/mL [1].
- **Step-by-Step Guide:**
  - **Calculate Mass:** Determine the amount of **JWG-071** powder needed for your desired stock concentration and volume.
  - **Weigh Powder:** Accurately weigh the JWG-671 powder.
  - **Dissolve in DMSO:** Add the powder to a suitable vial and add the calculated volume of pure DMSO.
  - **Mix Thoroughly:** Vortex or sonicate the mixture until the powder is fully dissolved, resulting in a clear solution.
  - **Aliquot and Store:** Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store at **-80°C** for long-term stability.

## Working Solution Formulations

For **in vivo** or cell-based studies, the DMSO stock solution must be further diluted into a physiologically compatible solvent system. Below are three recommended formulations, with sequential mixing being critical for success [1] [2].

### Formulation 1: Aqueous Solution with Surfactant

- **Final Composition:** 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [1] [2]
- **Preparation Example:**
  - To make 1 mL of a 2 mg/mL working solution:
  - Add 100  $\mu$ L of a 20 mg/mL DMSO stock solution to 400  $\mu$ L of PEG300. Mix evenly.
  - Add 50  $\mu$ L of Tween-80 to the mixture. Mix evenly.
  - Add 450  $\mu$ L of saline to adjust the final volume. Mix thoroughly until the solution is clear [1].

### Formulation 2: Aqueous Solution with Cyclodextrin

- **Final Composition:** 10% DMSO + 90% (20% SBE- $\beta$ -CD in Saline) [1]
- **Preparation Example:**
  - To make 1 mL of a 2 mg/mL working solution:
  - Add 100  $\mu$ L of a 20 mg/mL DMSO stock solution to 900  $\mu$ L of a pre-prepared 20% SBE- $\beta$ -CD in saline solution. Mix evenly until clear [1].

### Formulation 3: Oil-Based Solution

- **Final Composition:** 10% DMSO + 90% Corn Oil [1]
- **Preparation Example:**
  - To make 1 mL of a 2 mg/mL working solution:
  - Add 100  $\mu$ L of a 20 mg/mL DMSO stock solution to 900  $\mu$ L of corn oil. Mix evenly until clear [1].

## Troubleshooting Common Issues

Here are answers to frequently asked questions regarding **JWG-071** solution preparation and use.

The powder won't dissolve completely in pure DMSO.

- **Possible Cause:** The DMSO may be old and have absorbed water, reducing its solubility power, or the solution may be saturated.
- **Solution:** Ensure you are using fresh, anhydrous DMSO. Gently warming the vial with your hands or a brief sonication in a warm water bath can help dissolve the compound. Do not heat excessively [1].

My working solution becomes cloudy when I add the DMSO stock to the aqueous solvents.

- **Possible Cause:** The compound is precipitating out due to the rapid change in solvent environment. This is a common challenge.
- **Solution:** Follow the preparation order **strictly**. Always add the DMSO stock to the organic co-solvent (PEG300) first and mix thoroughly before adding the surfactant (Tween-80) and finally the aqueous phase (saline). This gradual dilution helps keep the compound in solution [1] [5].

I see a loss of activity in my cell assays after freezing and thawing my stock solution.

- **Possible Cause:** **JWG-071**, like many compounds, can degrade upon repeated freeze-thaw cycles.
- **Solution:** Always prepare **single-use aliquots** of your stock solution. Store them at **-80°C** and thaw each aliquot only once. Avoid repeated freezing and thawing of the main stock vial [1] [2].

The experimental results are inconsistent between replicates.

- **Possible Cause:** Inaccurate stock solution concentration due to poor weighing or dissolution, or degradation of the working solution over time.
- **Solution:**
  - Confirm the accuracy of your balance and pipettes.
  - Ensure the stock solution is fully dissolved and clear before use.

- Prepare fresh working solutions for each experiment and use them immediately. Do not store diluted working solutions for extended periods [5].

## Biological Context of JWG-071

To support your experimental design, the following diagram illustrates the primary signaling pathway targeted by **JWG-071** and its interaction with the Hedgehog/GLI pathway as identified in recent research [4].

This visualization shows that **JWG-071** inhibits ERK5, which is part of a pathway that can activate GLI transcription factors, suggesting potential for combination therapy in cancers like melanoma [4].

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## References

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